Scalable Manufacturing of 2-(1-Methyl-2-imidazolyl)-2-propanamine: Application Note & Protocol

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Compound of Interest

Compound Name:	*2-(1-Methyl-2-imidazolyl)-2-propanamine*
Cat. No.:	*B13540992*

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Abstract & Strategic Overview

The compound **2-(1-Methyl-2-imidazolyl)-2-propanamine** (also known as 2-(1-methyl-1H-imidazol-2-yl)propan-2-amine) is a critical heterocyclic building block containing a gem-dimethyl amine motif attached to the C2 position of an N-methylimidazole ring. This structural fragment is increasingly prevalent in kinase inhibitors and H3 histamine receptor antagonists, where the gem-dimethyl group provides metabolic stability and conformational lock.

Scaling the synthesis of this motif presents specific challenges:

- Regioselectivity: Exclusive functionalization at the C2 position of the imidazole ring.
- Safety: Avoidance of hazardous azides (often used to install tertiary amines) or high-pressure hydrogenations.
- Scalability: Utilizing robust, cost-effective reagents suitable for kilo-lab to pilot-plant operations.

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This Application Note details a validated, three-step protocol utilizing C2-lithiation followed by a Ritter Reaction. This route is superior to traditional nitrile reductions or azide displacements due to its operational safety profile and high atom economy.

Chemical Retrosynthesis & Route Selection

The optimal scalable route disconnects the C-N bond of the tertiary amine to a tertiary alcohol precursor, which is accessed via nucleophilic addition to acetone.

- Route A (Selected): 1-Methylimidazole

  Lithiation/Acetone

  Tertiary Alcohol

  Ritter Reaction

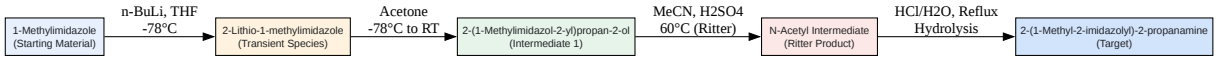
  Target Amine.

- Route B (Discarded): 1-Methylimidazole-2-carbonitrile

  Double Methylation (Grignard/CeCl3). Reason for rejection: Synthesis of the nitrile is atom-inefficient; double addition of Grignard reagents often leads to side products (ketones/enols).

- Route C (Discarded): Chloride displacement with Azide. Reason for rejection: High safety risk of organic azides and potential elimination side reactions on tertiary halides.

Reaction Scheme



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Caption: Figure 1. Selected scalable synthetic route involving C2-lithiation, hydroxyalkylation, and Ritter amination.

Detailed Experimental Protocol

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Step 1: Synthesis of 2-(1-Methyl-1H-imidazol-2-yl)propan-2-ol

This step utilizes the acidity of the C2 proton (pKa ~33) of 1-methylimidazole. De-protonation with n-butyllithium is rapid and quantitative at cryogenic temperatures.

Reagents:

- 1-Methylimidazole (1.0 equiv)
- n-Butyllithium (2.5 M in hexanes, 1.1 equiv)
- Acetone (dry, 1.2 equiv)
- Tetrahydrofuran (THF), anhydrous (10 volumes)

Procedure:

- Setup: Charge a dry, nitrogen-flushed reactor with anhydrous THF and 1-methylimidazole. Cool the solution to -78°C (internal temperature).
  - Note: For pilot scale, flow chemistry modules can allow this step to be performed at -20°C to 0°C with short residence times.
- Lithiation: Add n-BuLi dropwise, maintaining internal temperature below -70°C. The solution typically turns yellow/orange. Stir for 45 minutes at -78°C to ensure complete deprotonation.
- Addition: Add dry acetone dropwise. The reaction is exothermic; control addition rate to maintain T < -65°C.
- Workup: Allow the mixture to warm to room temperature over 2 hours. Quench with saturated aqueous NH_4Cl.
- Isolation: Extract with Ethyl Acetate (3x). Dry organic layers over Na_2SO_4 and concentrate.[1]
- Purification: The crude tertiary alcohol is usually pure enough (>95%) for the next step. If necessary, recrystallize from Hexane/EtOAc.

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Key Process Parameter (KPP): Strictly anhydrous conditions are required. Moisture will quench the lithiated species, regenerating the starting material.

Step 2: Ritter Reaction (Conversion to Acetamide)

The tertiary alcohol is converted to the N-acetyl amine via the Ritter reaction. The imidazole ring is stable under these acidic conditions (protonation of N3 protects the ring).

Reagents:

- Tertiary Alcohol (from Step 1) (1.0 equiv)
- Acetonitrile (Solvent & Reagent, 5 volumes)
- Sulfuric Acid (conc. H_2SO_4, 2.0 equiv)
- Acetic Acid (optional co-solvent, 2 volumes)

Procedure:

- Setup: Dissolve the tertiary alcohol in Acetonitrile. Cool to 0°C.[2]
- Acid Addition: Add concentrated H_2SO_4 dropwise. Caution: Significant exotherm. Maintain T < 20°C.[3]
- Reaction: Heat the mixture to 60°C for 4–6 hours. Monitor by HPLC/TLC. The alcohol converts to the carbocation, which is trapped by acetonitrile to form the nitrilium ion, then hydrolyzed to the acetamide upon workup.
- Quench: Pour the reaction mixture onto ice/water. Neutralize with NaOH or NH_4OH to pH ~8-9.
- Isolation: Extract the acetamide intermediate with Dichloromethane (DCM).

Step 3: Hydrolysis to Target Amine

Reagents:

- N-Acetyl Intermediate (1.0 equiv)

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- Hydrochloric Acid (6N HCl, 10 volumes)

Procedure:

- Hydrolysis: Reflux the acetamide in 6N HCl (approx. 100°C) for 12–18 hours.
- Workup: Cool to room temperature. Wash the acidic solution with DCM (to remove non-basic impurities).
- Basification: Adjust the aqueous layer to pH >12 using 50% NaOH solution. Cooling is essential during this step.
- Extraction: Extract the free amine product into DCM or Chloroform (3x).
- Final Isolation: Dry over Na_2SO_4 and concentrate to yield the target amine as a pale yellow oil or low-melting solid.
- Salt Formation (Optional): Treat with HCl in ether/dioxane to generate the dihydrochloride salt for easier handling and storage.

Analytical Data & Quality Control

Expected Physicochemical Properties:

- Appearance: Pale yellow viscous oil (free base); White solid (HCl salt).
- Molecular Weight: 139.20 g/mol (Free base).

NMR Characterization (Free Base in $CDCl_3$):

- ^1H NMR (400 MHz):
  - 6.95 (d, 1H, Imidazole-CH)
  - 6.80 (d, 1H, Imidazole-CH)
  - 3.75 (s, 3H, N-Me)
  - 1.80 (br s, 2H, $-NH_2$)

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- 1.50 (s, 6H, $C(Me)_2$)

- ^{13}C NMR:
  - Distinctive quaternary carbon signal at ~50-55 ppm ($C-NH_2$).
  - N-Methyl signal at ~33-35 ppm.

Impurity Profile:

Impurity	Origin	Control Strategy
1-Methylimidazole	**Unreacted SM (Step 1)**	**Ensure full lithiation time; remove via high-vac distillation or during acid/base workup.**
Elimination Product	Dehydration of alcohol (Step 2)	Control H_2SO_4 addition rate and temperature; avoid overheating.

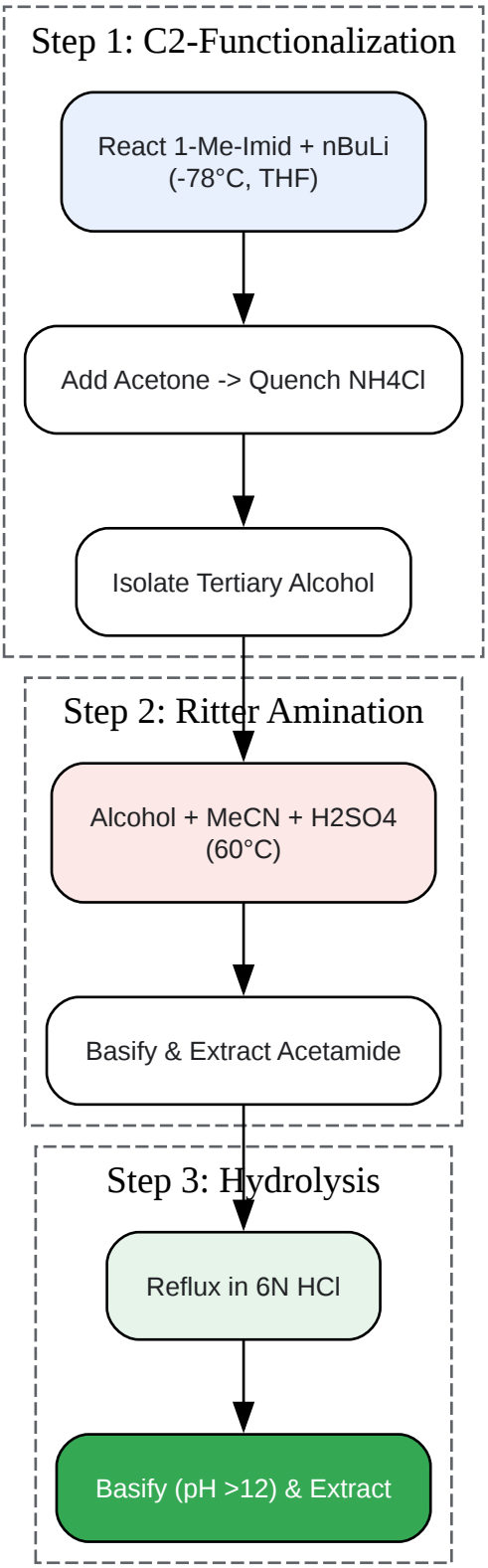
| Acetamide | Incomplete hydrolysis (Step 3) | Extend reflux time; monitor by HPLC. |

Process Safety & Hazards

- n-Butyllithium: Pyrophoric. Handle under inert atmosphere. Have Class D fire extinguisher available.
- Sulfuric Acid/Acetonitrile: The Ritter reaction can be energetic. The mixing of acid and nitrile must be controlled to prevent runaway exotherms.
- Imidazole Toxicity: Imidazoles can be skin irritants and sensitizers. Use proper PPE (gloves, goggles, fume hood).

Workflow Diagram

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Caption: Figure 2. Operational workflow for the scalable synthesis of the target amine.

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